

# Humantenidine: A Technical Guide to its Chemical Properties and Solubility

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## Compound of Interest

Compound Name: Humantenidine

Cat. No.: B15586373

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## Introduction

**Humantenidine**, also known as 14-Hydroxygelsenicine, is a naturally occurring indole alkaloid found in plants of the Gelsemium genus.[1] As a member of the Gelsemium alkaloids, it is of significant interest to the scientific community for its potential pharmacological and toxicological properties. This technical guide provides a comprehensive overview of the known chemical properties and solubility of **Humantenidine**, with a focus on presenting clear, structured data and outlining the experimental context.

## Chemical and Physical Properties

A summary of the core chemical and physical properties of **Humantenidine** is presented below. It is important to note that while some experimental data is available, many of the listed properties are based on computational predictions and should be treated as such pending experimental verification.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>22</sub> N <sub>2</sub> O <sub>4</sub>	[2]
Molecular Weight	342.4 g/mol	[2]
CAS Number	114027-39-3	[2]
Appearance	Powder	[2]
Melting Point	Data not available	
Boiling Point	513.3 ± 60.0 °C (Predicted)	[2]
Density	1.53 ± 0.1 g/cm <sup>3</sup> (Predicted)	[2]
pKa	13.52 ± 0.40 (Predicted)	[2]

Synonyms: 14-Hydroxygelsenicine[2]

## Solubility Profile

The solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The available information on **Humantenidine**'s solubility is largely qualitative.

Solvent	Solubility	Quantitative Data	Source
Chloroform	Soluble	Data not available	
Dichloromethane	Soluble	Data not available	
Ethyl Acetate	Soluble	Data not available	
Dimethyl Sulfoxide (DMSO)	Soluble	Data not available	
Acetone	Soluble	Data not available	
Water	Data not available	Data not available	
Ethanol	Data not available	Data not available	

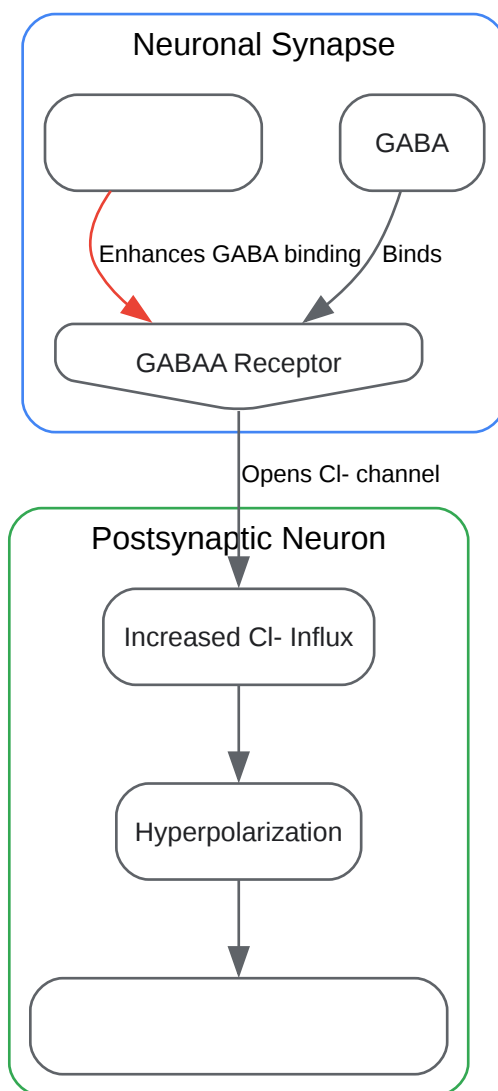
One source explicitly states "N/A" (Not Available) for solubility, highlighting the gap in publicly accessible quantitative data.<sup>[3]</sup>

## Experimental Protocols

Detailed experimental protocols for the determination of the chemical and physical properties of **Humantenidine** are not readily available in the public domain. However, standard methodologies for characterizing compounds of this nature would typically include:

- **Melting Point Determination:** Using a calibrated melting point apparatus, a small, purified sample of **Humantenidine** would be heated at a controlled rate. The temperature range over which the solid melts to a liquid would be recorded.
- **Boiling Point Determination:** Due to the high predicted boiling point and potential for thermal decomposition, this would likely be determined under reduced pressure using techniques like vacuum distillation and the data extrapolated to atmospheric pressure.
- **Density Measurement:** A gas pycnometer would be the preferred instrument for accurately determining the density of the powdered solid.
- **pKa Determination:** Potentiometric titration or UV-Vis spectrophotometry are common methods. A solution of **Humantenidine** would be titrated with a standard acid or base, and the change in pH or absorbance would be monitored to calculate the pKa.
- **Solubility Determination:** The equilibrium solubility method is standard. An excess of **Humantenidine** powder would be added to a known volume of the solvent of interest. The suspension would be agitated at a constant temperature until equilibrium is reached. The supernatant would then be filtered, and the concentration of the dissolved **Humantenidine** would be determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

The following diagram illustrates a general workflow for determining the equilibrium solubility of a compound like **Humantenidine**.



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## References

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